

A Comprehensive Technical Guide to the Physical Properties of Calcium Lactate Pentahydrate

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate pentahydrate*

Cat. No.: *B15598811*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of calcium lactate pentahydrate ($C_6H_{10}CaO_6 \cdot 5H_2O$). The information is curated for professionals in research, scientific, and pharmaceutical development fields, with a focus on quantitative data, experimental methodologies, and logical visualizations to support advanced applications.

General and Physicochemical Properties

Calcium lactate pentahydrate is a white, crystalline salt consisting of two lactate anions for each calcium cation, complexed with five molecules of water.^[1] It is odorless and may present as a granular powder.^{[2][3]} This compound is a common food additive (E327) and is widely used in the pharmaceutical industry as a bioavailable calcium source for treating calcium deficiencies.^{[1][2][4]}

Table 1: General Properties of Calcium Lactate Pentahydrate

Property	Value	Citations
IUPAC Name	Calcium bis(2-hydroxypropanoate) pentahydrate	[1][5]
Molecular Formula	C ₆ H ₁₀ CaO ₆ ·5H ₂ O	[3][6][7]
Molecular Weight	308.29 g/mol	[2][5][7]
CAS Number	5743-47-5	[2][3][7]
Appearance	White to almost white, crystalline or granular powder. [8][9]	[8][9]
Odor	Almost odorless	[6]
Density	1.494 g/cm ³	[1]
Bulk Density	300 - 500 kg/m ³	[9][10]

Solubility Profile

Calcium lactate pentahydrate is known for its good solubility in water, which enhances its bioavailability compared to other calcium salts like calcium citrate.[1][2] Its solubility is temperature-dependent.

Table 2: Solubility of Calcium Lactate

Solvent	Temperature (°C)	Solubility (g/100 mL)	Citations
Water	10	4.8 (anhydrous L-lactate)	[1]
Water	20	5.8 (anhydrous L-lactate)	[1]
Water	25	6.7 (anhydrous L-lactate)	[1]
Water	25	7.9 (as pentahydrate)	[2]
Water	25	9.0 (trihydrate and pentahydrate)	[8]
Water	30	8.5 (anhydrous L-lactate)	[1]
Boiling Water	-	Freely Soluble	[6][8]
Ethanol (96%)	-	Very slightly soluble / Insoluble	[1][8]
Methanol	-	Very soluble	[1]

Thermal and Stability Characteristics

Calcium lactate pentahydrate is somewhat efflorescent, losing its water of hydration in a dry atmosphere or upon heating.[1][3] The dehydration process converts the crystalline pentahydrate form into an amorphous anhydrous state.[11][12]

Table 3: Thermal Properties of Calcium Lactate Pentahydrate

Property	Value	Notes	Citations
Melting Point	~120 °C	Becomes anhydrous.	[1][3]
Melting Point (Anhydrous)	240 °C	-	[1][9]
Dehydration Temperature	35 - 135 °C	Loses water in a dry atmosphere.[1] The process is reversible at 25°C and 75% relative humidity.[1]	[1]
Ignition Temperature	610 °C	-	[9][13]
Loss on Drying	22.0 - 27.0%	Corresponds to the loss of five water molecules.	[3][6]

Aqueous Solution Properties

Aqueous solutions of calcium lactate are nearly neutral to slightly alkaline.[1] The lactate ion, being the conjugate base of a weak acid (lactic acid), undergoes slight hydrolysis, which can result in a pH slightly above 7.[1]

Table 4: pH of Aqueous Calcium Lactate Solutions

Concentration	Temperature (°C)	pH Range	Citations
5% (w/v)	-	6.0 - 8.0	[2][6]
50 g/L (5%)	20	~7.0	[9][13]
71 g/L (7.1%)	-	6.0 - 8.0	[9]
10% (w/v)	-	6.0 - 8.0	[2]
20% (v/v)	-	6.0 - 8.0	[14]

Experimental Protocols

Detailed methodologies are crucial for the accurate characterization of calcium lactate pentahydrate's physical properties.

This protocol is designed to study the thermal decomposition and dehydration behavior of calcium lactate pentahydrate.

- Objective: To determine the temperature and kinetics of water loss and subsequent decomposition.
- Instrumentation: A thermogravimetric analyzer (TGA) coupled with a differential scanning calorimeter (DSC). Evolved gases can be analyzed using coupled FTIR or Mass Spectrometry (MS).[\[15\]](#)
- Sample Preparation: Accurately weigh approximately 5-10 mg of calcium lactate pentahydrate into an aluminum or ceramic pan.
- Experimental Conditions:
 - Heating Rate: A controlled heating rate, typically between 5 to 20 °C/min, is applied. Studies have utilized rates of 10 °C/min.[\[15\]](#)[\[16\]](#)
 - Temperature Range: Heat the sample from ambient temperature (e.g., 25 °C) up to 800-1000 °C to observe all thermal events.[\[15\]](#)[\[16\]](#)
 - Atmosphere: Conduct the analysis under an inert nitrogen atmosphere (flow rate ~50 mL/min) to prevent oxidative decomposition.[\[15\]](#)[\[16\]](#)
- Data Analysis:
 - TGA Curve: The TGA curve plots mass loss (%) against temperature. The first major weight loss corresponds to the dehydration of the five water molecules.[\[11\]](#) Subsequent weight loss steps relate to the decomposition of the anhydrous salt into calcium carbonate and finally calcium oxide.[\[11\]](#)
 - DSC Curve: The DSC curve plots heat flow against temperature. An endothermic peak around 95-120 °C indicates the energy required for dehydration.[\[1\]](#)[\[17\]](#)

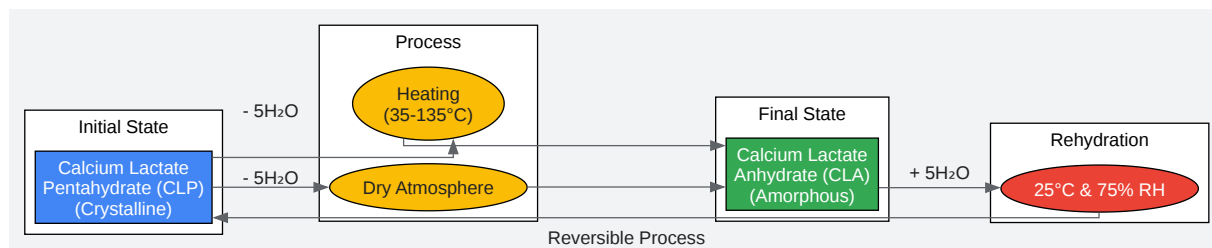
- Kinetics: Analyze the dehydration and decomposition kinetics using models such as the Hancock-Sharp, Flynn–Wall–Ozawa (FWO), or Kissinger–Akahira–Sunose (KAS) equations.[12][15]

This protocol is used to identify the crystalline form of calcium lactate and differentiate between its enantiomeric variants.

- Objective: To confirm the crystalline structure of the pentahydrate form and distinguish between L-lactate and DL-lactate (racemic) forms.[18]
- Instrumentation: A powder X-ray diffractometer with a Cu K α radiation source.
- Sample Preparation: Gently grind the calcium lactate pentahydrate crystals into a fine powder using a mortar and pestle. Pack the powder into a sample holder.
- Experimental Conditions:
 - Scan Range (2 θ): Scan over a 2 θ range of 5° to 50°.
 - Step Size and Scan Speed: Use a step size of 0.02° and a suitable scan speed to obtain a high-resolution diffraction pattern.
- Data Analysis:
 - Compare the resulting diffractogram with reference patterns from crystallographic databases (e.g., PDF card number 00-029-1596 for calcium lactate pentahydrate).[19]
 - The diffraction patterns for calcium L-lactate pentahydrate and calcium DL-lactate pentahydrate are distinct, allowing for their differentiation.[18][19] The PXRD results confirm that the pentahydrate form is crystalline, while the anhydrous form is typically amorphous.[11][12]

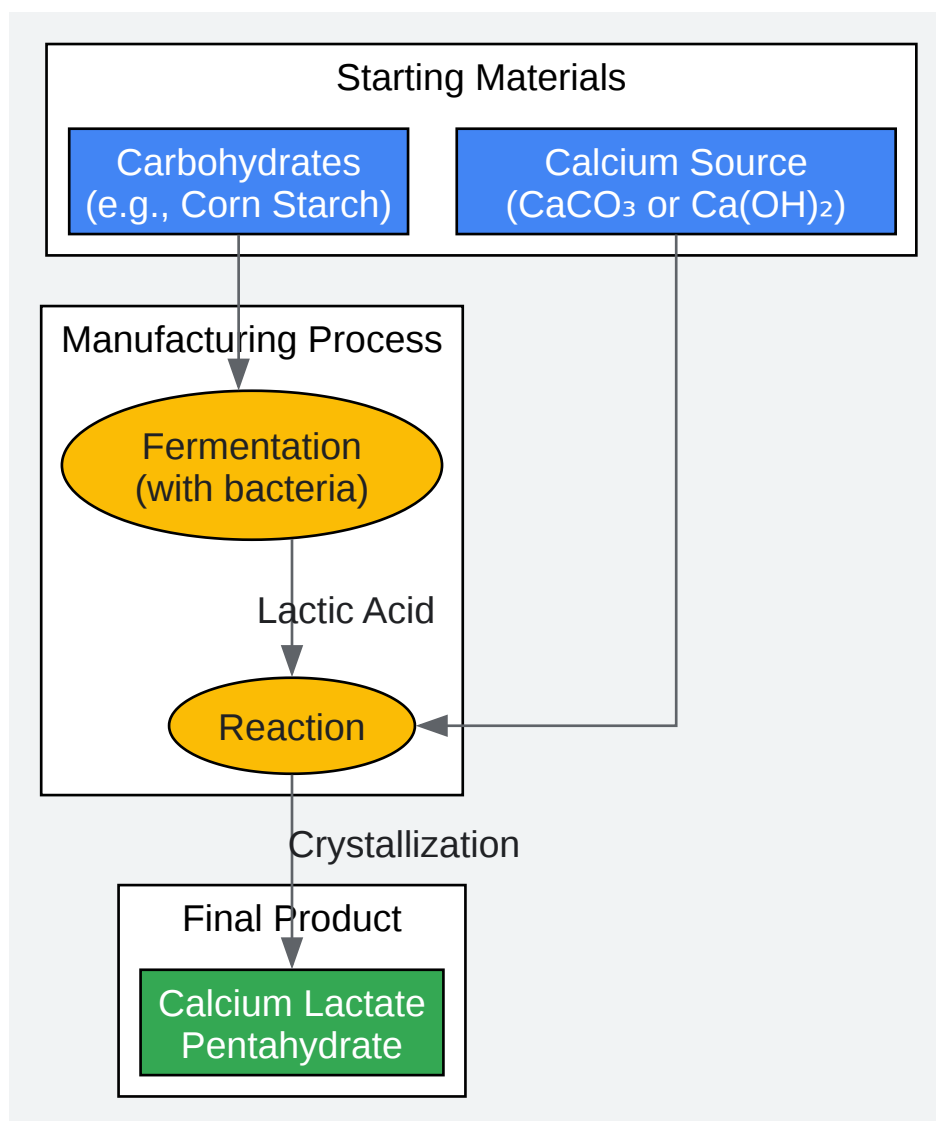
Visualizations: Workflows and Logical Relationships

Diagrams created using Graphviz DOT language illustrate key processes and relationships involving calcium lactate pentahydrate.



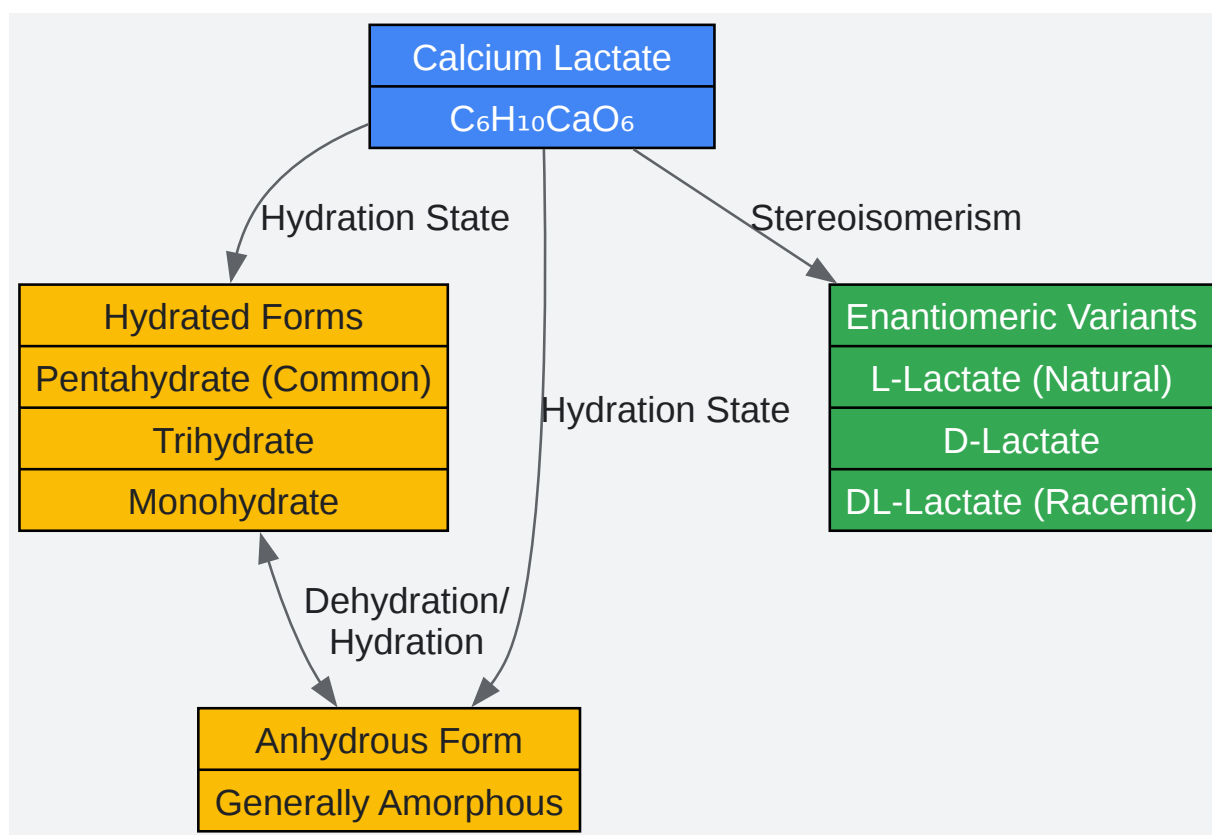
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Caption: Workflow of the reversible dehydration and hydration of calcium lactate.



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Caption: Simplified flowchart for the production of calcium lactate.



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Caption: Relationship between different forms of calcium lactate.

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